

# An In-depth Technical Guide to the Heterobifunctional Crosslinker: Fmoc-PEG12-NHS Ester

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## Compound of Interest

Compound Name: *Fmoc-PEG12-NHS ester*

Cat. No.: *B3117348*

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For researchers, scientists, and drug development professionals, the strategic selection of a crosslinker is paramount in the successful design of complex bioconjugates. This guide provides a comprehensive overview of a versatile heterobifunctional crosslinker, **Fmoc-PEG12-NHS ester**, detailing its chemical properties, applications, and the methodologies for its use.

## Core Concepts: Introduction to Fmoc-PEG12-NHS Ester

**Fmoc-PEG12-NHS ester** is a heterobifunctional crosslinker that features three key components: a fluorenylmethyloxycarbonyl (Fmoc) protecting group, a 12-unit polyethylene glycol (PEG) spacer, and an N-hydroxysuccinimide (NHS) ester. This molecular architecture provides a versatile tool for multi-step bioconjugation strategies.

The Fmoc group serves as a temporary protecting group for a primary amine. Its stability under acidic and neutral conditions, coupled with its facile removal under mild basic conditions (e.g., with piperidine), allows for controlled, sequential conjugation.<sup>[1]</sup>

The PEG12 spacer is a hydrophilic chain of 12 ethylene glycol units. This spacer enhances the aqueous solubility of the crosslinker and the resulting conjugate, which can be crucial for preventing aggregation of hydrophobic molecules.<sup>[2][3]</sup> Furthermore, the PEG spacer provides a defined distance between the conjugated molecules, which can be critical for maintaining their biological activity.<sup>[4]</sup>

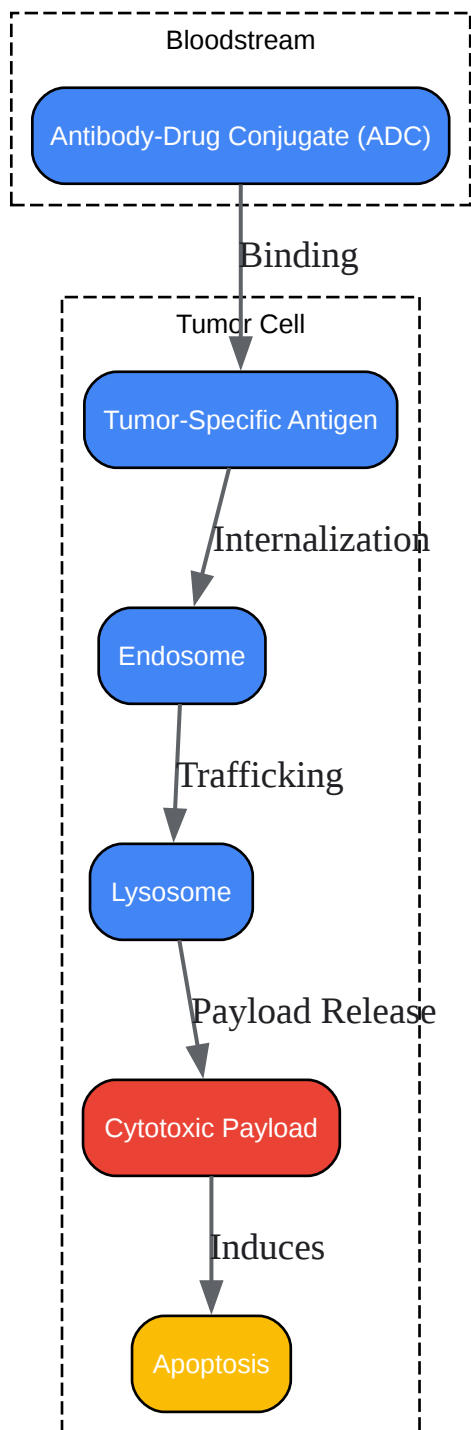
The NHS ester is a highly reactive functional group that specifically targets primary amines on biomolecules, such as the side chain of lysine residues or the N-terminus of proteins, to form stable amide bonds. This reaction proceeds efficiently at physiological to slightly alkaline pH.

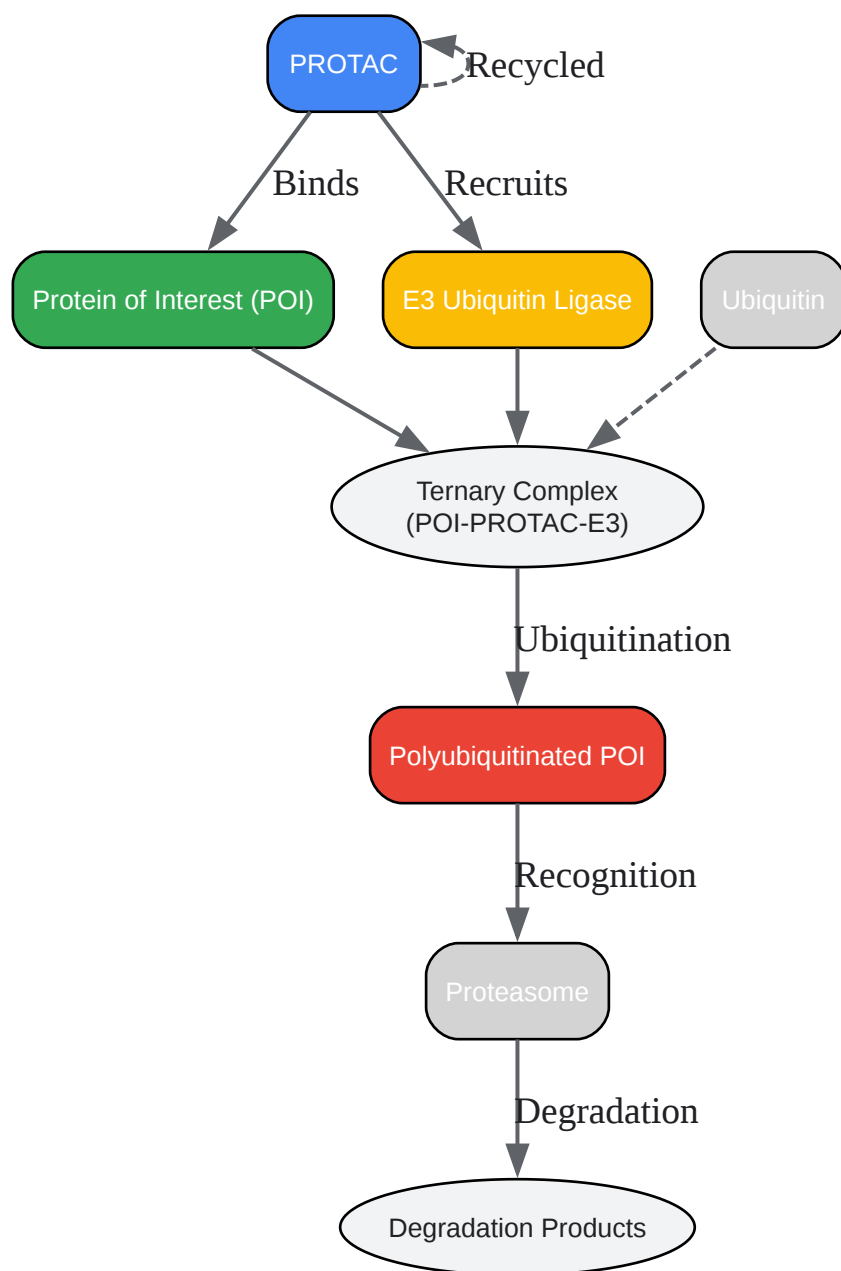
## Chemical Properties and Data

The key quantitative data for **Fmoc-PEG12-NHS ester** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	C <sub>46</sub> H <sub>68</sub> N <sub>2</sub> O <sub>18</sub>	
Molecular Weight	937.05 g/mol	
CAS Number	2227246-92-4	
Purity	Typically ≥95%	
Spacer Arm Length	~59 Å (calculated)	
Solubility	Soluble in DMSO, DMF, and other organic solvents.	

## Visualization of the Chemical Structure





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## References

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